

citrulline malate's basic chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Citrulline malate

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An In-Depth Technical Guide to the Core Chemical Properties and Structure of **Citrulline Malate**

Introduction

Citrulline Malate (CM) is a compound formed from the non-proteinogenic amino acid L-citrulline and malate, an intermediate in the tricarboxylic acid (TCA) cycle.[1][2] While widely recognized in the sports nutrition sector for its potential ergogenic benefits, its unique chemical characteristics and the synergistic action of its components make it a subject of significant interest for researchers and drug development professionals. This guide provides a detailed examination of the fundamental chemical properties, structure, analytical characterization, and biochemical significance of **citrulline malate**, offering a technical foundation for advanced research and application.

Part 1: Chemical Structure and Core Properties

The identity and function of **citrulline malate** are intrinsically linked to its molecular architecture, which is a salt formed between the amino acid L-citrulline and malic acid.

Molecular Structure

Citrulline malate is comprised of two distinct molecules:

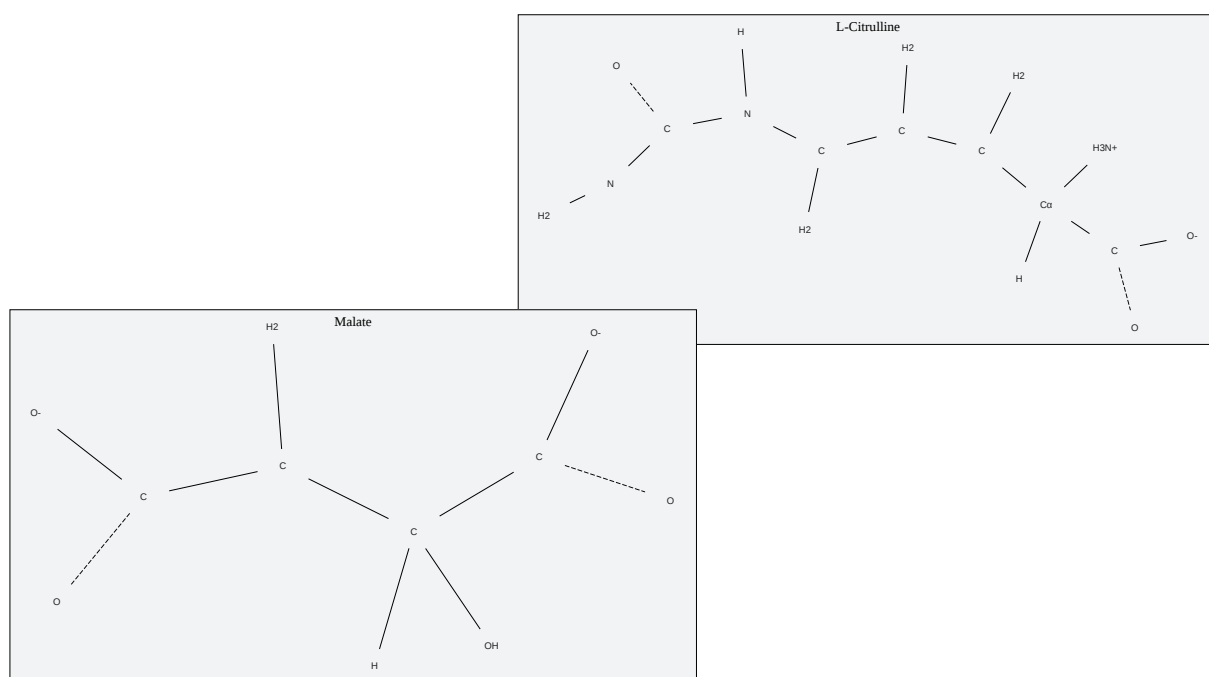
- **L-Citrulline:** An α -amino acid with the chemical formula $C_6H_{13}N_3O_3$. [1] Its structure features a standard amino acid backbone with a side chain containing a ureido group. [1] First isolated

from watermelon (*Citrullus vulgaris*), L-citrulline plays a crucial role in the urea cycle and as a precursor to L-arginine.[3][4]

- **Malic Acid (Malate):** A dicarboxylic acid with the chemical formula $C_4H_6O_5$. [5][6] As a key intermediate in the cellular respiration process known as the TCA cycle, it is fundamental to energy production.[7]

These two components are ionically bonded, with the acidic carboxyl groups of malate interacting with the basic amino group of citrulline. The compound typically exists with a 1:1 or 2:1 ratio of citrulline to malate.

Stereoisomerism: The biological activity is specific to the stereoisomers. L-citrulline is the naturally occurring and biologically active form.[3] Malic acid can exist as D- and L- enantiomers; however, the form used in supplements is often a racemic mixture (DL-malate).[6]



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Caption: Ionic association of L-Citrulline and Malate.

Physicochemical Properties

A summary of the core chemical properties of **citrulline malate** is essential for handling, formulation, and analysis.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₉ N ₃ O ₈	[5][6]
Molecular Weight	309.27 g/mol	[5][6][8]
IUPAC Name	(2S)-2-amino-5-(carbamoylamino)pentanoic acid; 2-hydroxybutanedioic acid	[5][9]
CAS Number	70796-17-7 (general); 54940-97-5 (L-Citrulline DL-malate 1:1)	[5][6]
Appearance	White crystalline powder	N/A
Solubility	Soluble in water	[1]

Part 2: Synthesis and Quality Control Insights

The synthesis of L-citrulline is often achieved through a reaction involving L-arginine hydrochloride, sodium hydroxide, and other reagents.[10] The resulting L-citrulline is then combined with malic acid to form the salt, **citrulline malate**. A critical aspect of manufacturing is controlling the ratio of citrulline to malate, which is typically 1:1 or 2:1. This ratio can impact the compound's physiological effects and is a key parameter in quality control, necessitating precise analytical methods to verify.

Part 3: Analytical Characterization Methodologies

For drug development and quality assurance, robust analytical methods are paramount to confirm the identity, purity, and concentration of **citrulline malate**.

High-Performance Liquid Chromatography (HPLC)

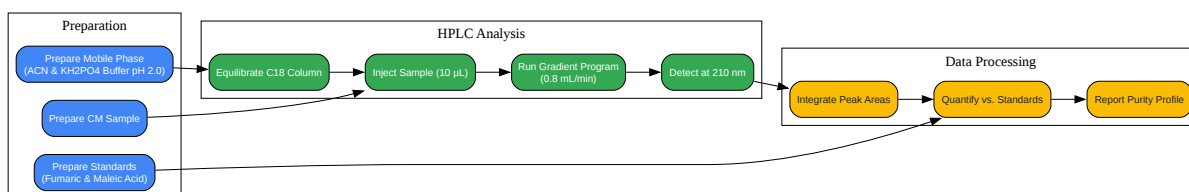
HPLC is the gold standard for quantifying **citrulline malate** and its potential impurities. The technique is chosen for its high resolution, sensitivity, and reproducibility. Because L-citrulline lacks a strong chromophore, direct UV detection is performed at low wavelengths (200-210 nm).[11]

Exemplar Protocol: HPLC Method for Impurity Profiling

This protocol is designed to detect common process-related impurities such as fumaric acid and maleic acid in a **citrulline malate** raw material.[11]

- Objective: To quantify fumaric acid (FA) and maleic acid (MA) impurities.
- Causality: These are potential isomers of malic acid and can arise during synthesis. Their separation from the main components is crucial for ensuring purity.
- Instrumentation:
 - HPLC system with UV Detector
 - Column: Shim-pack GIST C18 (250 × 4.6 mm, 5 µm) or equivalent.[11]
- Reagents:
 - Acetonitrile (HPLC grade)
 - Potassium dihydrogen phosphate
 - Purified water
- Procedure:
 - Mobile Phase Preparation: Prepare a 3.3 mM potassium dihydrogen phosphate buffer and adjust the pH to 2.0 with phosphoric acid.[11]
 - Standard Preparation: Accurately weigh and dissolve reference standards of FA and MA in the mobile phase to create a stock solution. Prepare a series of dilutions for a calibration curve (e.g., 0.1 to 70 µg/mL for FA; 0.1 to 3.5 µg/mL for MA).[11]

- Sample Preparation: Accurately weigh and dissolve the **citrulline malate** sample in the mobile phase.
- Chromatographic Conditions:
 - Mobile Phase: Acetonitrile and 3.3 mM potassium dihydrogen phosphate buffer (pH 2.0) under a gradient elution program.[11]
 - Flow Rate: 0.8 mL/min.[11]
 - Injection Volume: 10 µL.[11]
 - Detection Wavelength: 210 nm.[11]
- Analysis: Inject the standards and sample solutions. Identify peaks based on retention times of the reference standards and quantify using the calibration curve.



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Caption: Workflow for HPLC impurity analysis of **Citrulline Malate**.

Mass Spectrometry (MS)

MS is indispensable for confirming the molecular identity of **citrulline malate**. When coupled with liquid chromatography (LC-MS/MS), it becomes a powerful tool for identifying and

quantifying the compound and its metabolites in complex biological matrices like plasma.[12] [13] This is crucial in pharmacokinetic studies to understand absorption, distribution, metabolism, and excretion (ADME).

Nuclear Magnetic Resonance (NMR) Spectroscopy

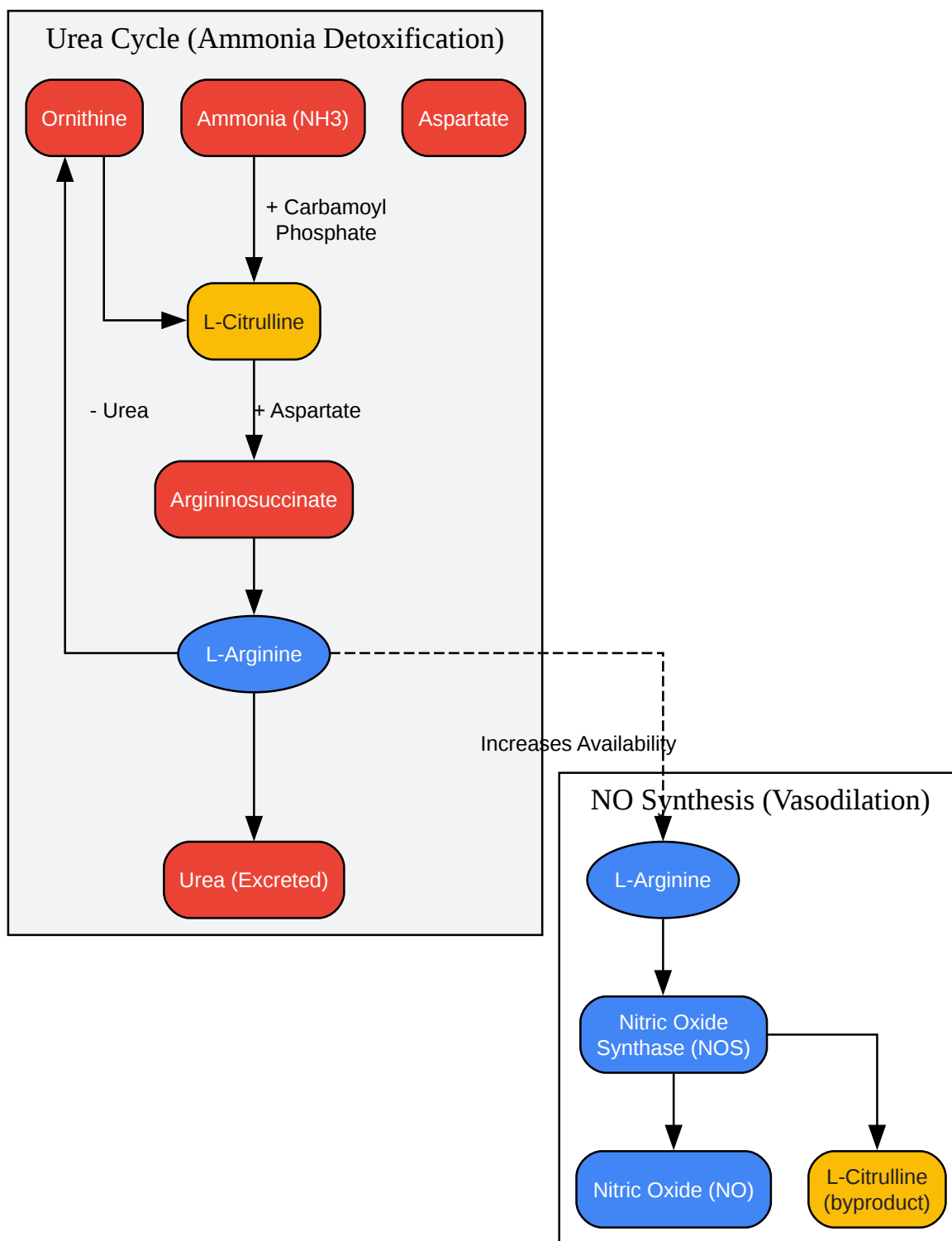
NMR provides unambiguous structural elucidation. ^1H and ^{13}C NMR spectra offer detailed information about the chemical environment of each atom in the molecule, confirming the connectivity and stereochemistry. Published spectra for L-citrulline can be used as a reference for confirming the identity of the citrulline moiety within the salt.[14][15][16]

Part 4: Biochemical Role and Signaling Pathways

The therapeutic and physiological effects of **citrulline malate** stem from the distinct but complementary roles of its two components.

L-Citrulline's Mechanisms of Action

- The Nitric Oxide (NO) Pathway: L-citrulline is a highly efficient precursor to L-arginine.[7] Ingested L-citrulline bypasses hepatic metabolism and is converted to L-arginine in the kidneys.[15] This increased L-arginine availability enhances the activity of nitric oxide synthase (NOS) enzymes, which produce nitric oxide (NO).[15][17] NO is a potent vasodilator, leading to improved blood flow, which may enhance oxygen and nutrient delivery to tissues.[17][18]
- The Urea Cycle: L-citrulline is a key intermediate in the urea cycle, the metabolic pathway that detoxifies ammonia by converting it to urea for excretion.[2][15] During intense exercise, ammonia accumulation is a contributing factor to fatigue. By participating in this cycle, citrulline may facilitate the removal of ammonia, potentially delaying fatigue.[7][18]



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Caption: Dual role of L-Citrulline in the Urea Cycle and NO Synthesis.

Malate's Mechanism of Action

Malate's primary role is within the Tricarboxylic Acid (TCA) Cycle, a central hub of cellular energy metabolism. It acts as an intermediate that can be readily converted to oxaloacetate, a crucial step that helps sustain the cycle's flux. By potentially increasing the pool of TCA cycle intermediates, malate may enhance aerobic ATP production, providing more energy for cellular processes.^{[2][7]}

Conclusion

Citrulline malate is more than a simple mixture; it is a scientifically designed salt with dual-action biochemical properties. A thorough understanding of its chemical structure, physicochemical characteristics, and analytical profiles is essential for its effective application in research and development. The synergistic relationship between L-citrulline's role in nitric oxide production and ammonia clearance, combined with malate's contribution to energy metabolism, provides a solid basis for its continued investigation as a therapeutic and performance-enhancing agent. Rigorous analytical control, particularly using HPLC, is critical to ensuring the quality, purity, and proper stoichiometric ratio of this compound.

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References

- 1. aaep.bocsci.com [aaep.bocsci.com]
- 2. health.clevelandclinic.org [health.clevelandclinic.org]
- 3. Citrulline | C₆H₁₃N₃O₃ | CID 9750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. L-citrulline biosynthesis | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Citrulline malate | C₁₀H₁₉N₃O₈ | CID 162762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. L-Citrulline DL-Malate 2 | C₁₀H₁₉N₃O₈ | CID 19356629 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. A critical review of citrulline malate supplementation and exercise performance - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Citrulline malate | TargetMol [targetmol.com]
- 9. Citrulline Malate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 10. Citrulline Malate [chemicalbook.com]
- 11. researchgate.net [researchgate.net]
- 12. Mass Spectrometry Reveals Molecular Effects of Citrulline Supplementation during Bone Fracture Healing in a Rat Model - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pubs.acs.org [pubs.acs.org]
- 14. L-Citrulline(372-75-8) ¹H NMR spectrum [chemicalbook.com]
- 15. bevital.no [bevital.no]
- 16. spectrabase.com [spectrabase.com]
- 17. researchgate.net [researchgate.net]
- 18. insidetracker.com [insidetracker.com]
- To cite this document: BenchChem. [citrulline malate's basic chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669109#citrulline-malate-s-basic-chemical-properties-and-structure]

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